

CAS number 7779-31-9 properties and hazards

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	3,3,5-Trimethylcyclohexyl methacrylate
Cat. No.:	B1584938

[Get Quote](#)

An In-Depth Technical Guide to **3,3,5-Trimethylcyclohexyl Methacrylate** (CAS Number: 7779-31-9)

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **3,3,5-Trimethylcyclohexyl Methacrylate** (TMCHMA), a cycloaliphatic methacrylate monomer identified by CAS number 7779-31-9. The document delves into its fundamental chemical and physical properties, synthesis methodologies, polymerization characteristics, and diverse applications, particularly in the realm of high-performance polymers. Furthermore, a detailed analysis of its associated hazards, toxicological profile, and essential safety protocols is presented to ensure its safe handling and application in research and development settings. This guide is intended for researchers, scientists, and professionals in the fields of polymer chemistry, materials science, and drug development who require a thorough understanding of this versatile monomer.

Introduction and Chemical Identity

3,3,5-Trimethylcyclohexyl methacrylate (TMCHMA) is a specialty monomer recognized for its unique molecular architecture, which imparts a range of desirable properties to the polymers derived from it.^[1] The presence of a bulky, rigid cyclic group in its structure is key to enhancing features such as weatherability, chemical resistance, and hardness in polymer formulations.^[2]

Nomenclature and Structure:

- IUPAC Name: (3,3,5-trimethylcyclohexyl) 2-methylprop-2-enoate[3]
- Synonyms: Isophoryl methacrylate[4]
- CAS Number: 7779-31-9[3]
- Molecular Formula: C₁₃H₂₂O₂[3]
- Molecular Weight: 210.31 g/mol [4]

The chemical structure of TMCHMA features a methacrylate functional group attached to a 3,3,5-trimethylcyclohexyl ring. This combination of a polymerizable methacrylate unit and a sterically hindering cycloaliphatic moiety is central to its performance characteristics.

Caption: Chemical Structure of **3,3,5-Trimethylcyclohexyl Methacrylate**.

Physicochemical Properties

The physical and chemical properties of TMCHMA are summarized in the table below. These properties are crucial for determining its behavior in various chemical processes and applications.

Property	Value	Source(s)
Physical State	Liquid	[4]
Appearance	Colorless	
Melting Point	-15 °C	[4]
Boiling Point	79 °C at 1 mmHg	[4][5]
Density	0.93 g/mL at 25 °C	[4][5]
Refractive Index	n _{20/D} 1.456	[4][5]
Flash Point	98 °C (closed cup)	[4]

Synthesis and Purification

Synthesis Methodologies

The primary route for synthesizing **3,3,5-trimethylcyclohexyl methacrylate** is through the esterification of methacrylic acid with 3,3,5-trimethylcyclohexanol.^[6] This is an equilibrium reaction, and various catalytic systems and reaction conditions can be employed to drive the reaction towards the formation of the desired ester.^[6]

A common laboratory and industrial method involves the direct esterification using an acid catalyst, such as p-toluenesulfonic acid (p-TsOH). To achieve a high yield, the water produced as a byproduct must be continuously removed, typically through azeotropic distillation using a Dean-Stark apparatus.^[6] The reaction is generally conducted at reflux temperatures between 100–140°C.^[6]

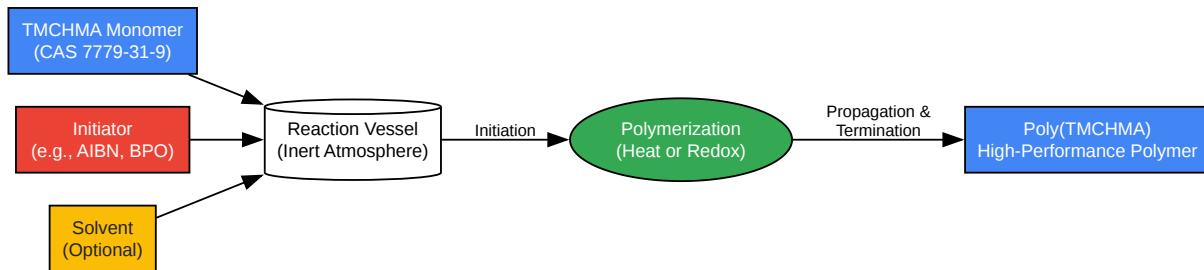
An alternative, higher-reactivity method involves the reaction of methacryloyl chloride with 3,3,5-trimethylcyclohexanol in the presence of a base catalyst like triethylamine at low temperatures.^[6] This method is irreversible and can lead to higher purity and shorter reaction times, but it requires the prior preparation of the moisture-sensitive acyl chloride.^[6]

Purification Techniques

High monomer purity is essential for achieving predictable polymerization kinetics and desired polymer properties. The principal method for purifying TMCHMA is vacuum distillation.^[6] Due to its high boiling point and susceptibility to thermal polymerization, purification must be performed under reduced pressure.^[6] It is also common for commercial preparations to contain inhibitors, such as monomethyl ether hydroquinone (MEHQ), to prevent premature polymerization during storage.^[4]

Polymerization and Applications

TMCHMA is a versatile monomer that can be polymerized through various mechanisms, with free-radical polymerization being the most common.^[6] The bulky 3,3,5-trimethylcyclohexyl group introduces significant steric hindrance, which influences the polymerization kinetics, particularly by decreasing the propagation rate constant compared to less bulky methacrylates.^[6]



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the free-radical polymerization of TMCHMA.

Key Applications:

- UV-Resistant Coatings: The high weatherability and UV resistance imparted by the cycloaliphatic structure make TMCHMA an ideal component for durable coatings for plastics and other substrates.[1][2]
- High-Performance Adhesives: It contributes to strong adhesion, chemical stability, and thermal durability in adhesive formulations.[1][2][7]
- Optical and Display Materials: Its optical clarity and impact resistance are advantageous for coatings on optical lenses and display screens.[2]
- 3D Printing Resins: In 3D printing, TMCHMA can improve the mechanical strength and print resolution of the final product.[1][2]
- Industrial Composites: It is used to create rigid and durable polymer structures for various industrial applications.[2]
- Other Uses: TMCHMA also finds application as a monomer in the production of sealants, lubricant additives, and textile chemicals.[7]

Hazards and Safety Protocols

A thorough understanding of the hazards associated with TMCHMA is crucial for its safe handling. The following information is derived from its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][8]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][8]
Sensitization, Skin	1B	H317: May cause an allergic skin reaction[3][4]
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation[3][8]
Hazardous to the Aquatic Environment, Chronic Hazard	2	H411: Toxic to aquatic life with long lasting effects[4][9]

Toxicological Information

While specific LD50 values are not readily available in the provided search results, the GHS classification indicates that the primary toxicological concerns are irritation and sensitization.

- Acute Effects: Causes skin, eye, and respiratory irritation upon contact or inhalation.[10] Symptoms of skin contact may include redness and inflammation, while eye contact can lead to irritation and conjunctivitis.[10] Inhalation may cause coughing, shortness of breath, and chest tightness.[10]
- Sensitization: May cause an allergic skin reaction, leading to rash and dermatitis upon repeated exposure.[10]

Experimental Protocols for Safe Handling

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or chemical safety goggles conforming to EN166 or NIOSH standards.[10][11]
- Hand Protection: Wear suitable protective gloves. Gloves must be inspected prior to use, and proper removal techniques should be employed to avoid skin contact.[11]
- Skin and Body Protection: Wear suitable protective clothing.[10] For potential splashes, clothing should conform to EN 14605.[10]
- Respiratory Protection: Use only in a well-ventilated area. If vapors or mists are generated, a suitable respirator should be worn.[8]

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[12]
- Safety showers and eyewash stations should be readily available in the work area.[12]

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[11]
- Avoid inhalation of vapor or mist.[11]
- Store in a cool, dry, and well-ventilated place away from heat sources and direct sunlight.[7][11]
- Keep containers tightly closed when not in use.[11]
- Store away from incompatible materials such as oxidizing agents.[12]

First Aid Measures:

- Inhalation: Move the person to fresh air. If symptoms persist, seek medical advice.[10]
- Skin Contact: Wash off with soap and plenty of water. If skin irritation or a rash occurs, seek medical attention.[11]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[8\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Consult a physician.[\[11\]](#)

Conclusion

3,3,5-Trimethylcyclohexyl methacrylate (CAS 7779-31-9) is a valuable specialty monomer that offers a unique combination of properties, making it a key component in the formulation of high-performance polymers. Its rigid cycloaliphatic structure provides excellent durability, weatherability, and hardness, which are beneficial in demanding applications such as coatings, adhesives, and 3D printing. However, its potential to cause skin, eye, and respiratory irritation, as well as skin sensitization, necessitates strict adherence to safety protocols. By following the guidelines outlined in this technical guide, researchers and drug development professionals can safely and effectively utilize TMCHMA in their work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. High-performance Acrylic Monomer: 3,3,5-Trimethylcyclohexyl Acrylate (TMCHA)- EASTOMAT_A Reliable Supplier of Specialty Chemicals [eastomat.com]
2. [polysciences.com](#) [polysciences.com]
3. 3,3,5-Trimethylcyclohexyl methacrylate | C13H22O2 | CID 111032 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. 甲基丙烯酸 3,3,5-三甲基环己酯，异构体混合物 98% | Sigma-Aldrich [sigmaaldrich.com]
5. 3,3,5-TRIMETHYLCYCLOHEXYL METHACRYLATE | 7779-31-9 [chemicalbook.com]
6. 3,3,5-Trimethylcyclohexyl methacrylate | 7779-31-9 | Benchchem [benchchem.com]
7. [nama-group.com](#) [nama-group.com]
8. Page loading... [wap.guidechem.com]
9. [gestis.dguv.de](#) [gestis.dguv.de]

- 10. farnell.com [farnell.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [CAS number 7779-31-9 properties and hazards]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1584938#cas-number-7779-31-9-properties-and-hazards\]](https://www.benchchem.com/product/b1584938#cas-number-7779-31-9-properties-and-hazards)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com